

Application Note: Methyl 2-(3-methylcyclohexyl)acetate as a Fragrance Intermediate

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Compound of Interest

Compound Name: *Methyl 2-(3-methylcyclohexyl)acetate*

Cat. No.: *B13186528*

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Abstract

Methyl 2-(3-methylcyclohexyl)acetate (CAS 79205-87-1) serves as a pivotal intermediate in the synthesis of high-impact alicyclic ester fragrances. Structurally composed of a 3-methylcyclohexane ring bearing an acetate side chain, this molecule represents the hydrogenated derivative of methyl 3-methylphenylacetate. Its primary utility lies in its transesterification to allyl and propyl analogs, which impart potent pineapple, galbanum, and green notes to perfumery compositions. This guide outlines a high-yield catalytic hydrogenation protocol, stereochemical control strategies, and rigorous analytical characterization methods.

Chemical Identity & Significance[1][2][3][4]

Property	Specification
Chemical Name	Methyl 2-(3-methylcyclohexyl)acetate
CAS Number	79205-87-1
Molecular Formula	C ₁₀ H ₁₈ O ₂
Molecular Weight	170.25 g/mol
Odor Profile	Faint, fruity, woody (Intermediate grade); Precursor to high-impact Allyl esters.
Key Application	Intermediate for Allyl 2-(3-methylcyclohexyl)acetate (Pineapple/Green note).

Industry Context

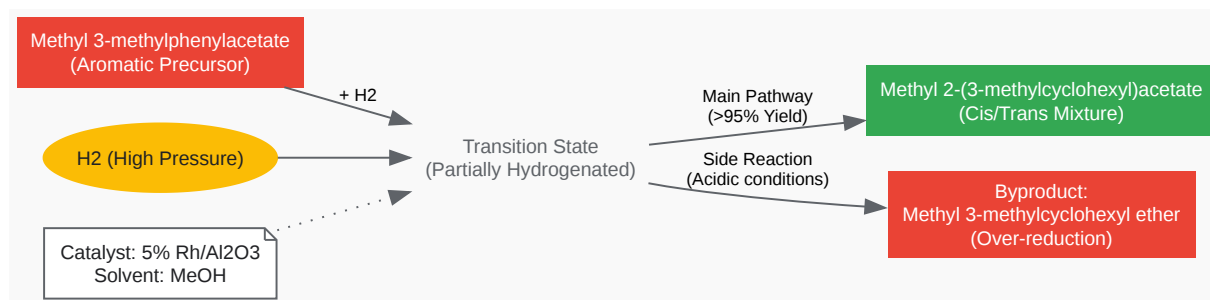
In modern fragrance chemistry, the shift from aromatic to alicyclic compounds is driven by the need for greater substantivity and biodegradability. While the aromatic precursor (methyl 3-methylphenylacetate) possesses a harsh, honey-like phenolic note, the ring-hydrogenated product—**Methyl 2-(3-methylcyclohexyl)acetate**—offers a cleaner, more diffusive profile. It acts as the "activation step," converting a flat aromatic structure into a volumized cyclohexane scaffold ready for functionalization into "super-esters" like its allyl derivative.

Synthetic Pathway & Mechanism[5]

The synthesis relies on the Catalytic Ring Hydrogenation of methyl 3-methylphenylacetate. This reaction is chemically sensitive; the challenge is to saturate the aromatic ring without hydrogenolyzing the ester group or eliminating the side chain.

Reaction Scheme

The transformation proceeds via the syn-addition of hydrogen across the aromatic face, yielding a mixture of cis and trans diastereomers.



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Caption: Catalytic hydrogenation workflow transforming the aromatic precursor to the target alicyclic ester.

Experimental Protocol: Catalytic Hydrogenation

Objective: Synthesize **Methyl 2-(3-methylcyclohexyl)acetate** with >98% purity and controlled cis/trans ratio.

Materials

- Substrate: Methyl 3-methylphenylacetate (Purity >99%).
- Catalyst: 5% Rhodium on Alumina (Rh/Al₂O₃) or 5% Ruthenium on Carbon (Ru/C). Note: Rhodium is preferred to minimize ester hydrogenolysis.
- Solvent: Methanol (anhydrous).
- Gas: Hydrogen (H₂), Ultra-High Purity (99.999%).

Procedure

- Reactor Loading:
 - In a 1L high-pressure autoclave (Hastelloy or Stainless Steel 316), charge 164 g (1.0 mol) of Methyl 3-methylphenylacetate.
 - Add 400 mL of Methanol.

- Add 1.6 g of 5% Rh/Al₂O₃ catalyst (1 wt% loading relative to substrate).
- Critical: Ensure the reactor is free of mineral acids to prevent ether formation.
- Purging:
 - Seal the reactor. Purge with Nitrogen (N₂) 3 times to 5 bar to remove oxygen.
 - Purge with Hydrogen (H₂) 3 times to 5 bar.
- Reaction:
 - Pressurize with H₂ to 50 bar (725 psi).
 - Heat the mixture to 80°C with vigorous stirring (1000 rpm).
 - Monitor H₂ uptake. The reaction is exothermic; maintain temperature using internal cooling coils.
 - Reaction is complete when H₂ consumption ceases (approx. 4–6 hours).
- Work-up:
 - Cool reactor to 25°C and vent H₂.
 - Filter the reaction mixture through a Celite pad to recover the catalyst.
 - Concentrate the filtrate under reduced pressure to remove Methanol.
- Purification:
 - Perform fractional distillation under high vacuum (2–5 mbar).
 - Boiling Point: Expect product fraction at approx. 95–100°C @ 3 mbar.
 - Yield: Expected >95% (approx. 165 g).

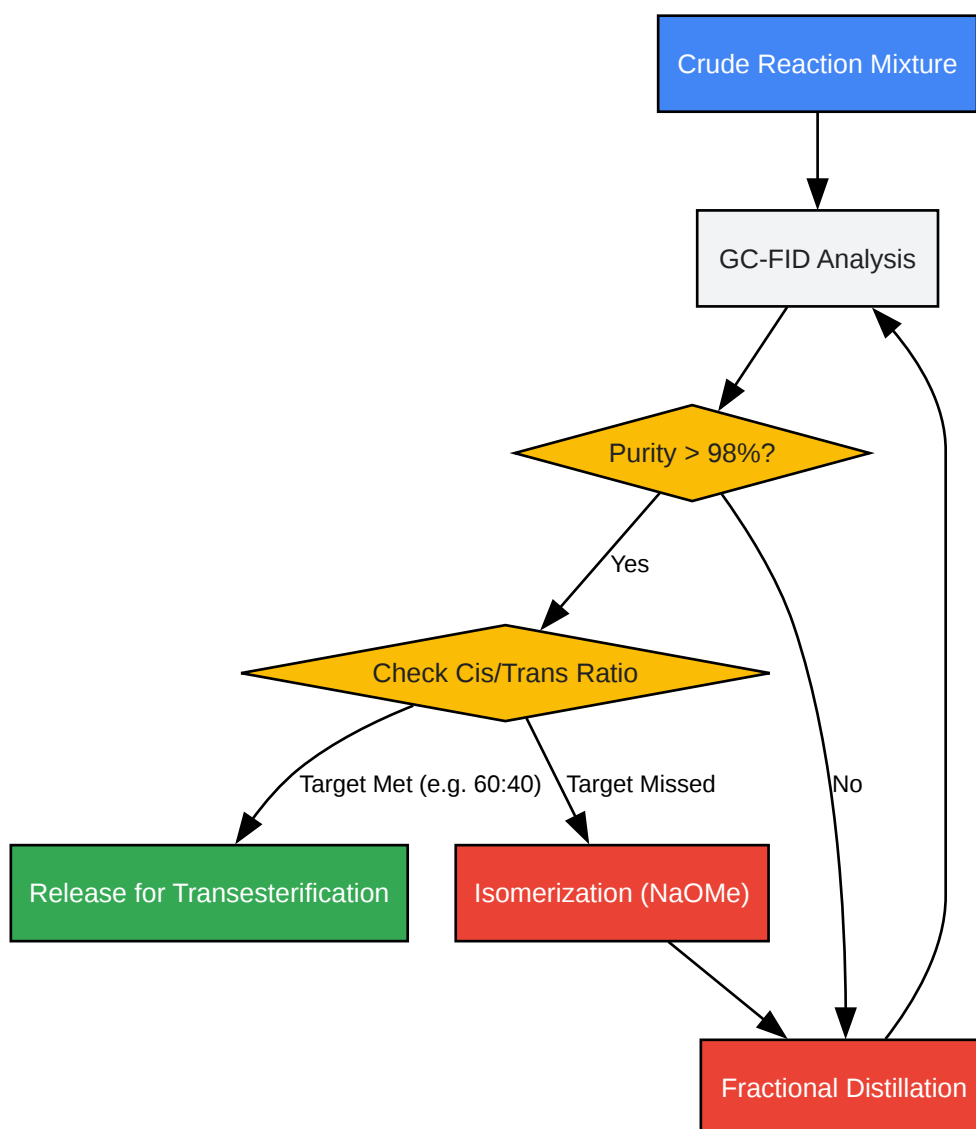
Analytical Characterization & Quality Control

The stereochemistry (cis vs. trans) significantly impacts the olfactory detection threshold. The trans-isomer is generally preferred for its higher diffusivity in woody/fruity profiles.

GC-MS Analysis Protocol

- Column: DB-WAX or HP-5MS (30m x 0.25mm x 0.25 μ m).
- Carrier Gas: Helium @ 1.0 mL/min.
- Temp Program: 60°C (1 min) → 10°C/min → 240°C (5 min).
- Identification:
 - Cis-isomer typically elutes after the trans-isomer on non-polar columns (HP-5).
 - Target Ions (m/z): 170 (M⁺), 97 (methylcyclohexyl cation), 59 (carboxymethyl).

Analytical Decision Tree



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Caption: QC workflow ensuring purity and correct stereochemical balance before downstream processing.

Application: Transesterification to Fragrance Ingredients

Methyl 2-(3-methylcyclohexyl)acetate is rarely the end-product. It is the electrophile in transesterification reactions to create high-value "Pineapple/Galbanum" esters.

Protocol: Synthesis of Allyl 2-(3-methylcyclohexyl)acetate

- Reagents: **Methyl 2-(3-methylcyclohexyl)acetate** + Allyl Alcohol (excess).
- Catalyst: Sodium Methoxide (NaOMe) or Titanium Tetraisopropoxide.
- Process: Reflux with continuous removal of Methanol (azeotropic distillation).
- Result: A potent green, fruity, pineapple-like fragrance ingredient used in fine perfumery (0.1–2% dosage).

Safety & Handling (REACH/GHS)

- Hazards:
 - Flammability: Flash point approx. 85°C (Combustible Liquid).
 - Skin Irritation: Mild irritant. Avoid prolonged contact.
- Storage: Store under nitrogen in cool, dry conditions to prevent hydrolysis.
- Environmental: Readily biodegradable. Not classified as a marine pollutant.

References

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Sources

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